

A Comparative Performance Review of Neodol 25-3S in Surfactant Research

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Compound of Interest

Compound Name: Neodol 25-3S

Cat. No.: B1173388

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For researchers, scientists, and drug development professionals, the selection of an appropriate surfactant is a critical step in experimental design and product formulation. This guide provides a comprehensive literature review of **Neodol 25-3S**, a C12-C15 alcohol ethoxy sulfate, and compares its performance with two commonly used anionic surfactants: Sodium Lauryl Ether Sulfate (SLES) and Linear Alkylbenzene Sulfonates (LAS).

Executive Summary

Neodol 25-3S is a versatile anionic surfactant known for its excellent detergency, emulsification, and foaming properties. Derived from a blend of C12-C15 primary alcohols with an average of three moles of ethylene oxide, it offers a favorable balance of hydrophilicity and lipophilicity. This guide synthesizes available research data to compare the performance of **Neodol 25-3S** against SLES and LAS in key areas such as critical micelle concentration (CMC), surface tension reduction, foaming characteristics, and detergency. While direct comparative studies under identical conditions are limited in the publicly available literature, this review consolidates data from various sources to provide a valuable performance overview.

Chemical Structure and Properties

Neodol 25-3S is the sodium salt of a sulfated alcohol ethoxylate. Its structure consists of a hydrophobic C12-C15 alkyl chain and a hydrophilic portion composed of an average of three ethylene oxide units and a terminal sulfate group. This structure provides a good balance of properties for various applications.

Alternatives:

- **Sodium Lauryl Ether Sulfate (SLES):** A widely used anionic surfactant in personal care and cleaning products, SLES is known for its excellent foaming properties and milder nature compared to Sodium Lauryl Sulfate (SLS).
- **Linear Alkylbenzene Sulfonates (LAS):** A workhorse surfactant in the detergent industry, LAS is valued for its strong cleaning performance and cost-effectiveness.

Comparative Performance Data

The following tables summarize key performance data for **Neodol 25-3S** and its alternatives based on available literature. It is important to note that experimental conditions may vary between studies.

Table 1: Critical Micelle Concentration (CMC) and Surface Tension

Surfactant	CMC (mM)	Surface Tension at CMC (mN/m)	Test Conditions
Neodol 25-3S	Data not available	Data not available	
C12-14 Alcohol Ethoxylate (3 EO)	Not specified	27 mN/m at 20°C (proxy)	Proxy from C12-14 AE2
Sodium Lauryl Ether Sulfate (SLES)	~0.80	~34	Ru(bipy)3 ²⁺ , 2Cl ⁻ fluorescence emission
Linear Alkylbenzene Sulfonate (LAS)	Varies with alkyl chain length	Varies with conditions	

Table 2: Foaming Properties

Surfactant	Foam Height (mm) - Initial	Foam Height (mm) - 5 min	Test Method
Neodol 25 Ethoxylates	Moderately foaming	Data varies with EO chain length	Shell Dynamic Spray Foam Test
Sodium Lauryl Ether Sulfate (SLES)	200	170	Ross-Miles Foam Height Test (in DI water)
Linear Alkylbenzene Sulfonate (LAS)	Data not available	Data not available	

Experimental Protocols

Detailed methodologies are crucial for reproducing and comparing experimental results. The following sections outline standard protocols for key surfactant performance tests.

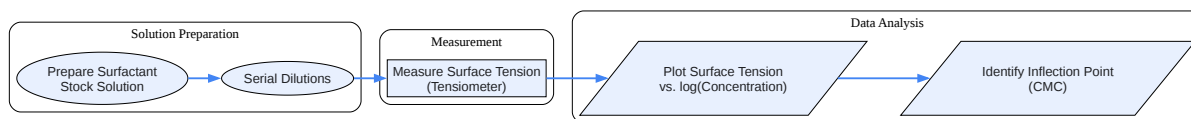
Determination of Critical Micelle Concentration (CMC)

The CMC is the concentration of a surfactant above which micelles form. It is a key indicator of surfactant efficiency.

Methodology: Surface Tension Method

- **Preparation of Solutions:** Prepare a series of aqueous solutions of the surfactant with varying concentrations.
- **Surface Tension Measurement:** Measure the surface tension of each solution using a tensiometer (e.g., Wilhelmy plate or Du Noüy ring method).
- **Data Plotting:** Plot the surface tension as a function of the logarithm of the surfactant concentration.
- **CMC Determination:** The CMC is the point at which the surface tension curve shows a sharp break. Below the CMC, the surface tension decreases significantly with increasing concentration. Above the CMC, the surface tension remains relatively constant.

Workflow for CMC Determination by Surface Tension



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Caption: Workflow for determining the Critical Micelle Concentration (CMC) using the surface tension method.

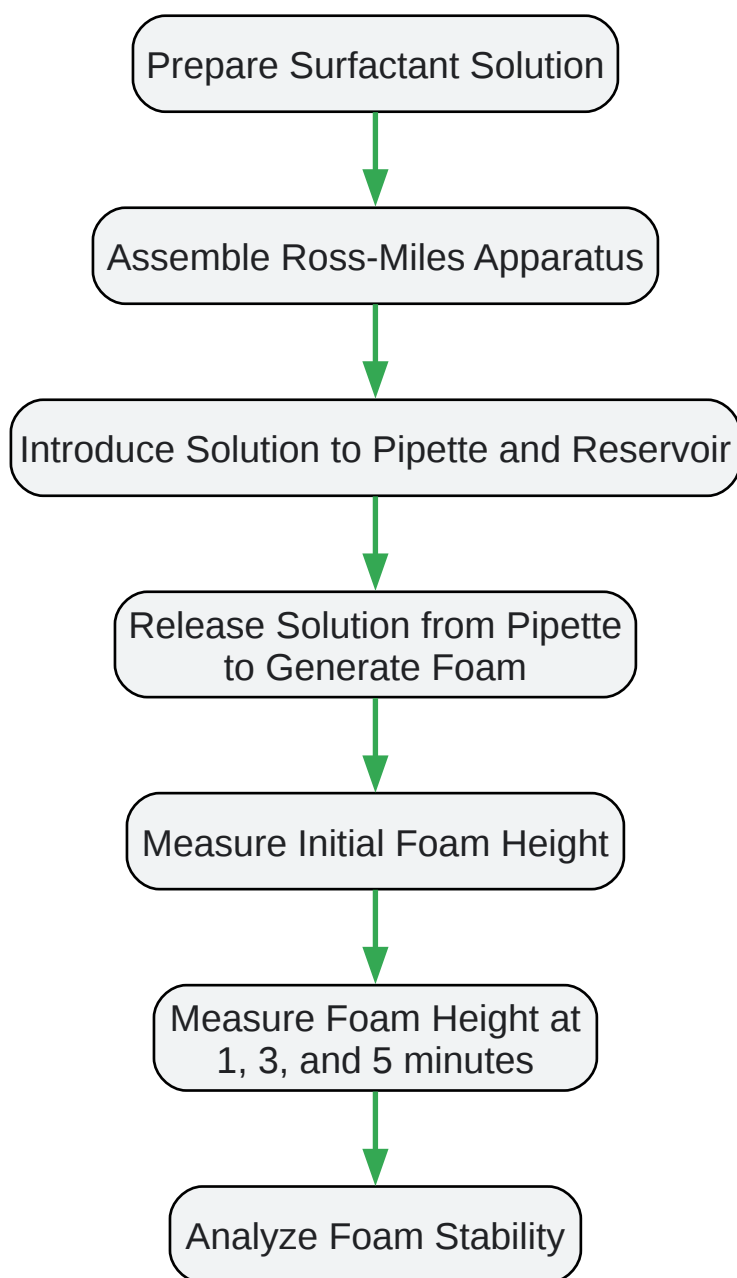
Evaluation of Foaming Properties

Foam generation and stability are critical performance attributes for many surfactant applications.

Methodology: Ross-Miles Foam Test (ASTM D1173)

- **Apparatus:** A standardized apparatus consisting of a jacketed glass tube with a specified height and diameter, and a pipette with a specified orifice size.
- **Solution Preparation:** Prepare a solution of the surfactant at a specified concentration and temperature.
- **Foam Generation:** A specific volume of the surfactant solution is allowed to fall from a specified height through the pipette into the main body of the solution in the glass tube, creating foam.
- **Measurement:** The initial foam height is measured immediately after all the solution has fallen from the pipette. The foam height is then measured again at specific time intervals (e.g., 1, 3, and 5 minutes) to assess foam stability.

Workflow for Ross-Miles Foam Test



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Caption: Experimental workflow for the Ross-Miles foam height and stability test.

Assessment of Detergency Performance

Detergency, or cleaning efficacy, is a primary function of surfactants in cleaning formulations.

Methodology: ASTM D4488 - Standard Guide for Testing Cleaning Performance

- Substrate and Soil Selection: Choose a standard substrate (e.g., vinyl tiles) and a standardized soil relevant to the intended application.
- Soiling Procedure: Apply the soil uniformly to the substrate in a controlled manner.
- Cleaning Apparatus: Utilize a Gardner Straight Line Washability and Abrasion Machine or a similar apparatus to provide a consistent cleaning action.
- **Cleaning
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